

Chemical structure and properties of PSB-1491

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PSB-1491

Cat. No.: B15617315

[Get Quote](#)

In-Depth Technical Guide: PSB-1491

For Researchers, Scientists, and Drug Development Professionals

Abstract

PSB-1491, with the IUPAC name N-(3,4-Dichlorophenyl)-1-methyl-1H-indazole-5-carboxamide, is a potent, selective, competitive, and reversible inhibitor of monoamine oxidase B (MAO-B).^[1] Its high affinity for MAO-B, with a reported IC₅₀ value in the sub-nanomolar range, and significant selectivity over monoamine oxidase A (MAO-A), make it a valuable research tool and a potential therapeutic candidate for neurodegenerative disorders such as Parkinson's disease.^{[1][2]} This guide provides a comprehensive overview of the chemical structure, properties, and known experimental data for **PSB-1491**, including detailed experimental protocols and visualization of its mechanism of action.

Chemical Structure and Properties

PSB-1491 is an indazole-5-carboxamide derivative. Its chemical structure is characterized by a methyl-indazole core linked via a carboxamide group to a dichlorophenyl moiety.

Table 1: Chemical and Physical Properties of **PSB-1491**

Property	Value	Reference
IUPAC Name	N-(3,4-Dichlorophenyl)-1-methyl-1H-indazole-5-carboxamide	[1]
Synonyms	PSB 1491, PSB1491	[1]
CAS Number	1619884-67-1	[1]
Molecular Formula	C15H11Cl2N3O	[1]
Molecular Weight	320.17 g/mol	[1]
SMILES	<chem>O=C(C1=CC2=C(N(C)N=C2)C=C1)NC3=CC=C(Cl)C(Cl)=C3</chem>	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[3]

Pharmacological Properties

PSB-1491 is a highly potent and selective inhibitor of human monoamine oxidase B (hMAO-B). Its mechanism of action involves the reversible and competitive inhibition of MAO-B, an enzyme primarily responsible for the degradation of dopamine in the brain.[1] By inhibiting MAO-B, **PSB-1491** increases the synaptic availability of dopamine, which is crucial for motor control and cognitive function.

Table 2: Pharmacological Data for **PSB-1491**

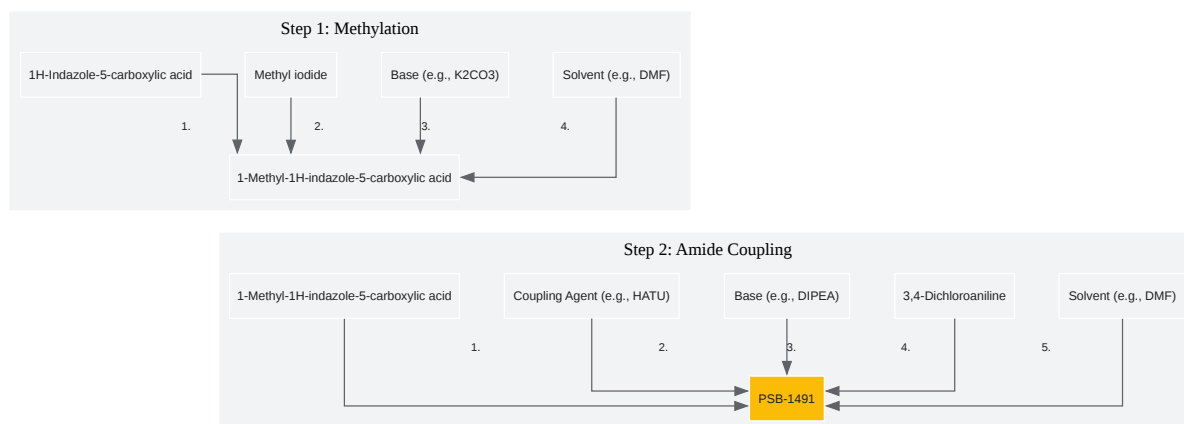
Parameter	Value	Species	Notes	Reference
IC50 (MAO-B)	0.386 nM	Human	[1][2]	
IC50 (MAO-A)	>10,000 nM	Human	[1]	
Selectivity Index (MAO-A/MAO-B)	>25,000-fold	[1][2]		
Inhibition Type	Competitive, Reversible	[1]		

Experimental Protocols

Synthesis of PSB-1491 (N-(3,4-Dichlorophenyl)-1-methyl-1H-indazole-5-carboxamide)

The synthesis of **PSB-1491** is accessible through standard synthetic procedures. While the seminal paper by Tzvetkov et al. outlines the general approach, a detailed, step-by-step protocol is provided below, based on established indazole synthesis methodologies.

Experimental Workflow: Synthesis of **PSB-1491**



[Click to download full resolution via product page](#)

Caption: General synthetic route for **PSB-1491**.

Materials:

- 1H-Indazole-5-carboxylic acid
- Methyl iodide
- Potassium carbonate (K₂CO₃)
- Dimethylformamide (DMF)
- 1-Methyl-1H-indazole-5-carboxylic acid
- 3,4-Dichloroaniline

- 1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate (HATU)
- N,N-Diisopropylethylamine (DIPEA)
- Standard laboratory glassware and purification equipment

Procedure:

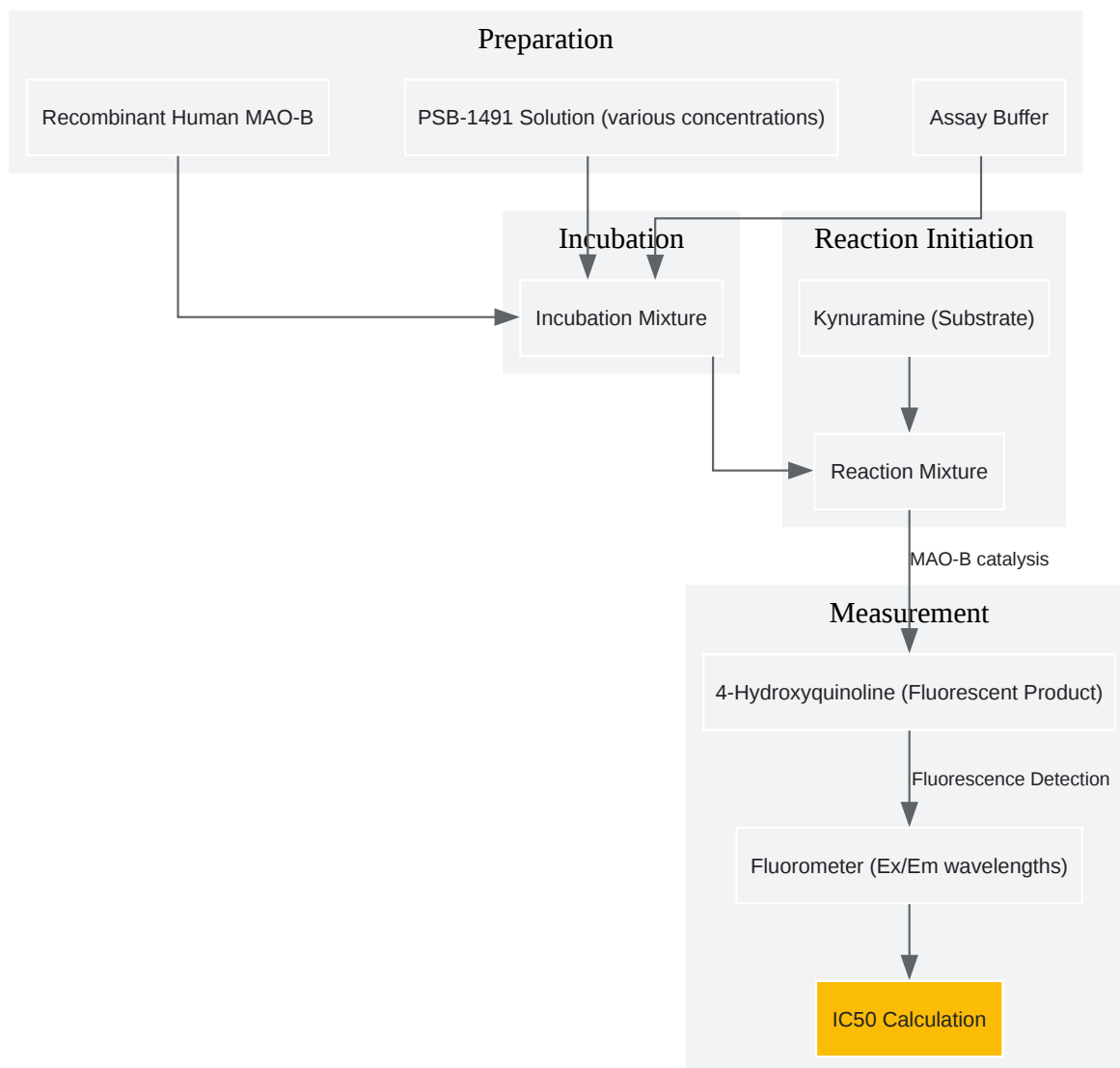
- Methylation of 1H-Indazole-5-carboxylic acid:
 - To a solution of 1H-indazole-5-carboxylic acid in DMF, add potassium carbonate.
 - Stir the mixture at room temperature, then add methyl iodide dropwise.
 - Continue stirring at room temperature for several hours until the reaction is complete (monitored by TLC).
 - Work up the reaction mixture by adding water and extracting with a suitable organic solvent (e.g., ethyl acetate).
 - Purify the crude product by column chromatography to obtain 1-methyl-1H-indazole-5-carboxylic acid.
- Amide Coupling:
 - Dissolve 1-methyl-1H-indazole-5-carboxylic acid, 3,4-dichloroaniline, and HATU in DMF.
 - Add DIPEA to the mixture and stir at room temperature overnight.
 - Monitor the reaction progress by TLC.
 - Upon completion, quench the reaction with water and extract the product with an organic solvent.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the resulting solid by recrystallization or column chromatography to yield pure **PSB-1491**.

In Vitro MAO-B Inhibition Assay

The inhibitory activity of **PSB-1491** on MAO-B is typically determined using a fluorometric assay that measures the production of a fluorescent product resulting from the enzymatic reaction.

Experimental Workflow: MAO-B Inhibition Assay



[Click to download full resolution via product page](#)

Caption: Workflow for determining the IC₅₀ of **PSB-1491** on MAO-B.

Materials:

- Recombinant human MAO-B enzyme

- **PSB-1491**

- Kynuramine (substrate)
- Assay buffer (e.g., potassium phosphate buffer, pH 7.4)
- 96-well microplates
- Fluorometer

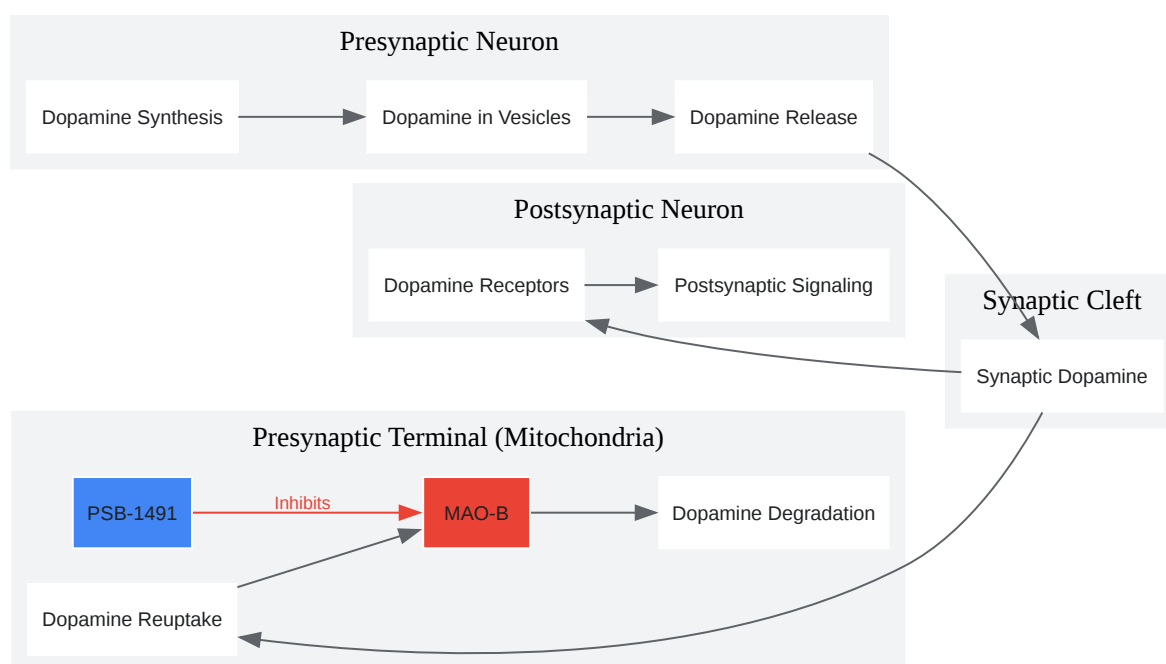
Procedure:

- Prepare serial dilutions of **PSB-1491** in the assay buffer.
- In a 96-well plate, add the recombinant human MAO-B enzyme to each well.
- Add the different concentrations of **PSB-1491** to the respective wells. Include a control group with no inhibitor.
- Pre-incubate the plate at 37°C for a specified time (e.g., 15 minutes).
- Initiate the enzymatic reaction by adding the substrate, kynuramine, to all wells.
- Incubate the plate at 37°C for a defined period (e.g., 30 minutes).
- Stop the reaction by adding a stop solution (e.g., NaOH).
- Measure the fluorescence of the product, 4-hydroxyquinoline, using a fluorometer at the appropriate excitation and emission wavelengths.
- Calculate the percentage of inhibition for each concentration of **PSB-1491** relative to the control.
- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Mechanism of Action and Signaling Pathways

The primary mechanism of action of **PSB-1491** is the selective inhibition of MAO-B. This enzyme is located on the outer mitochondrial membrane and plays a crucial role in the catabolism of monoamine neurotransmitters, particularly dopamine.

Signaling Pathway: Effect of **PSB-1491** on Dopaminergic Neurotransmission



[Click to download full resolution via product page](#)

Caption: **PSB-1491** inhibits MAO-B, increasing dopamine availability.

By inhibiting MAO-B, **PSB-1491** prevents the breakdown of dopamine that has been taken back up into the presynaptic neuron. This leads to an accumulation of dopamine in the presynaptic terminal, which can then be repackaged into vesicles and re-released into the synaptic cleft. The net effect is an increase in the concentration and duration of dopamine in the synapse, leading to enhanced signaling at postsynaptic dopamine receptors. This

enhanced dopaminergic neurotransmission is the basis for its potential therapeutic effects in conditions characterized by dopamine deficiency, such as Parkinson's disease.

Conclusion

PSB-1491 is a well-characterized and highly potent selective inhibitor of MAO-B. Its favorable pharmacological profile, including sub-nanomolar potency and high selectivity, makes it an excellent tool for preclinical research into the role of MAO-B in neurological and psychiatric disorders. The straightforward synthesis and established in vitro assay protocols facilitate its use in a laboratory setting. Further in vivo studies are warranted to fully elucidate its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. An enzymatic assay for the MAO-B inhibitor selegiline in plasma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Subnanomolar indazole-5-carboxamide inhibitors of monoamine oxidase B \(MAO-B\) continued: indications of iron binding, experimental evidence for optimised solubility and brain penetration - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Chemical structure and properties of PSB-1491]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15617315/docs#chemical-structure-and-properties-of-psb-1491\]](https://www.benchchem.com/product/b15617315/docs#chemical-structure-and-properties-of-psb-1491)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)